

# A Technical Overview of Periglaucine A: Molecular Formula and Weight

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## Compound of Interest

Compound Name: Periglaucine A

Cat. No.: B15580457

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This document provides a concise summary of the fundamental molecular properties of **Periglaucine A**, a natural product with recognized biological activities. The following sections detail its molecular formula and weight, presented for clarity and ease of use in research and development contexts.

## Molecular Data Summary

The essential molecular details of **Periglaucine A** are presented in the table below. This information is critical for a variety of applications, including analytical chemistry, pharmacology, and synthetic chemistry.

Property	Value	Citation(s)
Molecular Formula	C <sub>20</sub> H <sub>23</sub> NO <sub>6</sub>	[1][2][3]
Molecular Weight	373.4 g/mol	[2][3]
CAS Number	1025023-04-4	[1][3]

## Experimental Context

**Periglaucine A** has been identified as an inhibitor of hepatitis B virus (HBV) surface antigen (HBsAg) secretion in Hep G2.2.15 cells.[1][2] This biological activity underscores the

importance of accurately characterizing its physical and chemical properties for further investigation in antiviral drug discovery and development. The purity of **Periglaucine A** for experimental use is typically determined by High-Performance Liquid Chromatography (HPLC), with purities of 95% being reported.[3] For experimental purposes, it is often dissolved in Dimethyl sulfoxide (DMSO).[3]

## Logical Relationship of Molecular Properties

The following diagram illustrates the foundational relationship between **Periglaucine A** and its key molecular identifiers.

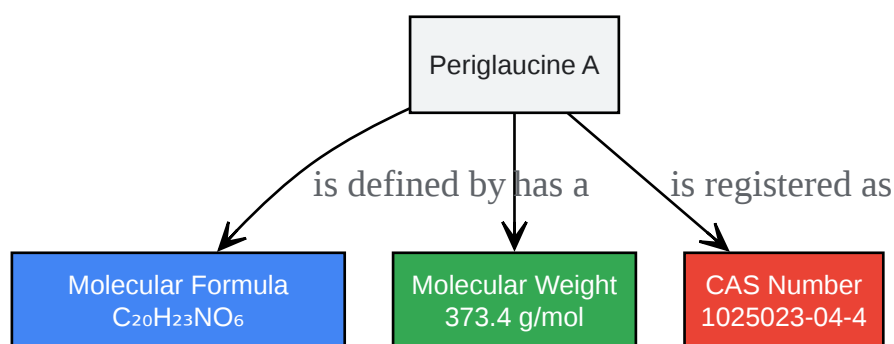


Figure 1: Core Molecular Properties of Periglaucine A

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### Core Molecular Properties of **Periglaucine A**

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## References

- 1. Periglaucine A - Immunomart [immunomart.com]
- 2. Periglaucine A | HBV | TargetMol [targetmol.com]
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